

understanding the Lewis acidity of BCl₃

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Compound of Interest

Compound Name: BCl₃

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An In-depth Technical Guide to the Lewis Acidity of Boron Trichloride (BCl₃)

Executive Summary

Boron trichloride (BCl₃) is a powerful and versatile Lewis acid utilized extensively in organic synthesis and materials science. Its reactivity is fundamentally governed by the electron-deficient nature of the central boron atom. Contrary to expectations based solely on electronegativity, BCl₃ is a stronger Lewis acid than boron trifluoride (BF₃) when reacting with strong bases. This guide provides a comprehensive technical overview of the principles governing the Lewis acidity of BCl₃, including electronic structure, the nuanced role of π -back-bonding, and the energetic factors of adduct formation. Quantitative measures of its acidity are presented, and detailed experimental protocols for their determination are provided for researchers in chemistry and drug development.

The Electronic Structure and Lewis Acidity of BCl₃

A Lewis acid is defined as a chemical species that can accept a pair of electrons. The acidity of boron trihalides, including BCl₃, originates from the electronic configuration of the central boron atom. In its ground state, boron has three valence electrons and forms three single covalent bonds with the chlorine atoms. This results in a trigonal planar molecular geometry with sp² hybridization, leaving a vacant 2p orbital perpendicular to the molecular plane. This empty, low-energy orbital is the primary site for accepting an electron pair from a Lewis base, making BCl₃ a potent Lewis acid.

The Counter-intuitive Trend in Boron Trihalide Acidity

Based on the high electronegativity of fluorine, one would predict BF_3 to be the strongest Lewis acid among the boron trihalides due

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